2-Chloro-3-fluorobenzaldehyde CAS number and structure

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Compound of Interest

Compound Name:	*2-Chloro-3-fluorobenzaldehyde*
CAS No.:	*96516-31-3*
Cat. No.:	*B1590896*

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An In-Depth Technical Guide to **2-Chloro-3-fluorobenzaldehyde** (CAS: 96516-31-3): Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of **2-Chloro-3-fluorobenzaldehyde**, a halogenated aromatic aldehyde of significant interest to researchers, scientists, and professionals in drug development and materials science. We will delve into its core chemical properties, established synthetic routes with mechanistic insights, key applications, and essential safety protocols. This document is designed to serve as a practical resource, blending foundational knowledge with actionable, field-proven insights.

Core Identity: CAS Number and Molecular Structure

2-Chloro-3-fluorobenzaldehyde is a disubstituted benzaldehyde registered under CAS Number 96516-31-3.[1][2] Its molecular structure consists of a benzene ring functionalized with an aldehyde group (-CHO), a chlorine atom at position 2, and a fluorine atom at position 3.

Molecular Formula: C_7H_4ClFO[1][2]

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The strategic placement of the electron-withdrawing chlorine and fluorine atoms ortho and meta to the aldehyde group, respectively, creates a unique electronic profile. This substitution pattern significantly influences the reactivity of both the aromatic ring and the carbonyl group, making it an attractive and versatile intermediate in organic synthesis. The inductive effects of the halogens render the carbonyl carbon more electrophilic and modulate the reactivity of the aromatic ring towards further substitution.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectral properties is foundational for its application in research and synthesis.

Physicochemical Properties

The key physical and chemical identifiers for **2-Chloro-3-fluorobenzaldehyde** are summarized in the table below. The compound typically appears as a colorless to light yellow solid or liquid, contingent on purity and ambient temperature.

Property	Value	Reference
CAS Number	96516-31-3	[1][2]
Molecular Formula	C_7H_4ClFO	[1][2]
Molecular Weight	158.56 g/mol	[1][2][3]
Appearance	Colorless to White to Yellow Solid or Liquid	
Melting Point	29-32 °C	[3]
IUPAC Name	2-chloro-3-fluorobenzaldehyde	[2]
InChI Key	PIZVRLVKXWEMGO-UHFFFAOYSA-N	[2][3]
SMILES	C1=CC(=C(C(=C1)F)Cl)C=O	[2]

Spectroscopic Data

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Spectroscopic analysis is critical for structure verification and purity assessment. The following data are characteristic of **2-Chloro-3-fluorobenzaldehyde**.

Technique	Data	Interpretation
^{1}H NMR	δ 10.47 (s, 1H, -CHO), 7.78-7.72 (m, 1H, Ar-H), 7.43-7.35 (m, 2H, Ar-H)	The singlet at ~10.5 ppm is characteristic of the aldehydic proton. The multiplets in the aromatic region confirm the trisubstituted benzene ring.[4]
^{13}C NMR (Predicted)	δ ~188 (C=O), ~160 (d, J(C-F)), ~135-120 (aromatic carbons)	The downfield signal corresponds to the carbonyl carbon. The carbon attached to fluorine will show a characteristic doublet due to C-F coupling.
FTIR (Predicted)	~1700 cm^{-1} (C=O stretch), ~3050 cm^{-1} (Ar C-H stretch), ~1250 cm^{-1} (C-F stretch), ~800 cm^{-1} (C-Cl stretch)	Strong carbonyl absorption is indicative of the aldehyde. C-F and C-Cl stretches confirm the presence of halogens.
Mass Spec (EI)	m/z 158/160 (M^+, M^++2), 157/159 $(M-H)^+$, 129/131 $(M-CHO)^+$	The molecular ion peak appears as a doublet with a ~3:1 ratio, characteristic of a monochlorinated compound. Fragmentation often involves the loss of a proton or the entire formyl group.

Synthesis: A Reliable Laboratory-Scale Protocol

One of the most direct and reliable methods for synthesizing **2-Chloro-3-fluorobenzaldehyde** involves the controlled oxidation of the corresponding benzyl alcohol. This two-step process begins with the reduction of 2-chloro-3-fluorobenzoic acid.

Step 1: Reduction of 2-Chloro-3-fluorobenzoic Acid

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The carboxylic acid is selectively reduced to the primary alcohol using a borane complex.

- Causality: Borane-tetrahydrofuran complex (BH_3·THF) is an excellent reagent for reducing carboxylic acids to alcohols while being generally unreactive towards other functional groups like aryl halides. Its selectivity makes it superior to stronger reducing agents like $LiAlH_4$, which could potentially cause dehalogenation.

Experimental Protocol: Synthesis of (2-Chloro-3-fluorophenyl)methanol

- Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 2-chloro-3-fluorobenzoic acid (1.00 g, 5.73 mmol) and dissolve in anhydrous tetrahydrofuran (THF, 40 ml).
- Cooling: Cool the solution to 0 °C in an ice bath.
- Reagent Addition: Slowly add borane-tetrahydrofuran complex (1.0 M solution in THF, 20.1 ml, 20.1 mmol) dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours, monitoring by TLC until the starting material is consumed.
- Quenching: Carefully cool the mixture back to 0 °C and quench the reaction by the slow, dropwise addition of 1N aqueous hydrochloric acid until gas evolution ceases.
- Extraction: Add ethyl acetate to the mixture and transfer to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice more with ethyl acetate.
- Workup: Combine the organic layers, wash with saturated sodium bicarbonate solution and then brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude (2-chloro-3-fluorophenyl)methanol, which can often be used in the next step without further purification.

Step 2: Oxidation to 2-Chloro-3-fluorobenzaldehyde

The resulting benzyl alcohol is oxidized to the aldehyde using a Swern oxidation.

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- Causality: The Swern oxidation (using dimethyl sulfoxide activated by oxalyl chloride) is a mild and highly efficient method for converting primary alcohols to aldehydes with minimal over-oxidation to the carboxylic acid, which is a common side reaction with stronger oxidizing agents like chromates. The reaction is performed at very low temperatures (-78 °C) to ensure the stability of the reactive intermediates.

Experimental Protocol: Swern Oxidation

- Setup: In a separate flame-dried flask under a nitrogen atmosphere, dissolve oxalyl chloride (737 µl, 8.60 mmol) in anhydrous dichloromethane (CH_2Cl_2, 50 ml).
- Activation: Cool the solution to -78 °C using a dry ice/acetone bath. Slowly add dimethylsulfoxide (DMSO, 1.22 ml, 17.2 mmol) dropwise. Stir for 15 minutes.[4]
- Alcohol Addition: Dissolve the crude (2-chloro-3-fluorophenyl)methanol from the previous step in a small amount of CH_2Cl_2 and add it dropwise to the activated DMSO solution at -78 °C. Stir for 1 hour.
- Base Addition: Add triethylamine (TEA) to the mixture and stir for another 30 minutes, then allow the reaction to warm to room temperature.
- Workup: Add water to quench the reaction. Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with CH_2Cl_2.
- Purification: Combine the organic layers, wash sequentially with dilute HCl, water, and brine. Dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to afford pure **2-Chloro-3-fluorobenzaldehyde**.

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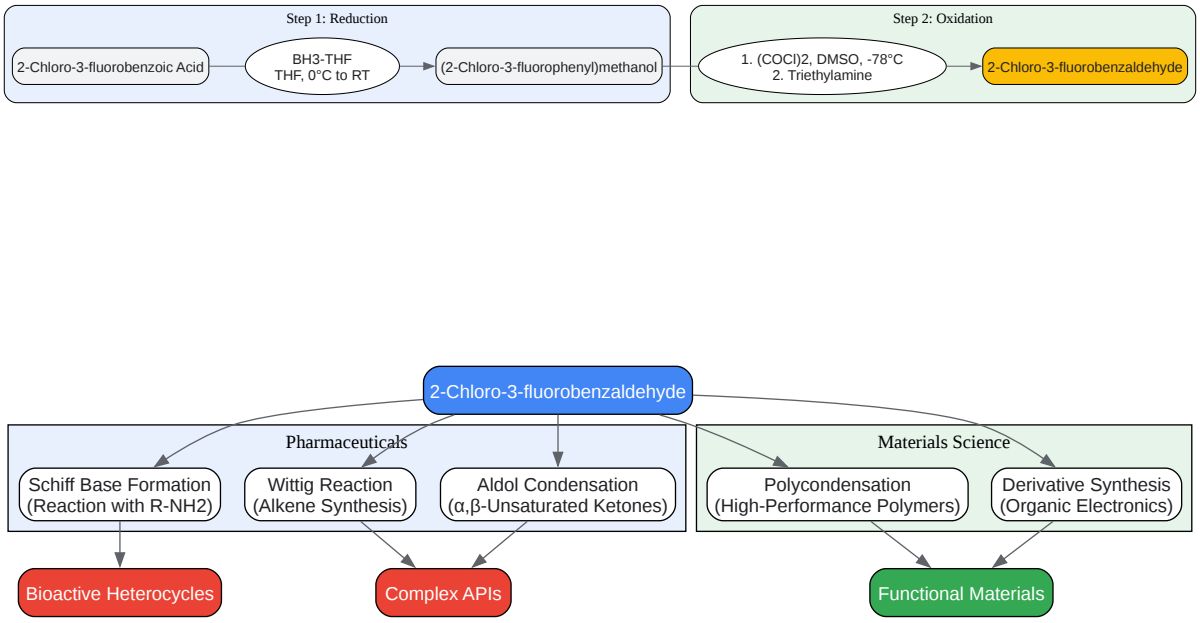

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Caption: Applications of **2-Chloro-3-fluorobenzaldehyde** as a versatile intermediate.

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling of **2-Chloro-3-fluorobenzaldehyde** is paramount to ensure laboratory safety. [5]

Hazard Identification

The compound is classified with the following GHS hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation. [2]* H319: Causes serious eye irritation. [2]* H332: Harmful if inhaled.
- H335: May cause respiratory irritation. [2] The corresponding signal word is Warning.

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Recommended Handling Procedures

A self-validating safety protocol requires adherence to the following measures:

- Engineering Controls: All handling should be performed in a well-ventilated chemical fume hood to minimize inhalation exposure. [5]Eyewash stations and safety showers must be readily accessible. [6]* Personal Protective Equipment (PPE):
    - Eye Protection: Wear chemical safety goggles or a face shield. [5] * Hand Protection: Use chemical-resistant gloves, such as nitrile or neoprene. [5] * Skin Protection: Wear a lab coat and ensure no skin is exposed. [5]* Safe Practices: Avoid eating, drinking, or smoking in the laboratory. [5]Change gloves and wash hands thoroughly after handling. Before commencing any work, a thorough review of the Safety Data Sheet (SDS) is mandatory.

Storage

Proper storage is crucial to maintain the compound's purity and prevent degradation.

- Temperature: Store in a refrigerator at 2-8°C. [5]* Container: Keep in a tightly sealed container to prevent moisture ingress. [5]* Atmosphere: For long-term storage, it is advisable to store under an inert atmosphere, such as nitrogen or argon, to prevent oxidation. [5]

Conclusion

2-Chloro-3-fluorobenzaldehyde is a high-value chemical intermediate with significant applications in drug discovery and materials science. Its unique electronic structure, conferred by the ortho-chloro and meta-fluoro substituents, provides a versatile platform for the synthesis of complex molecular architectures. A comprehensive understanding of its properties, synthetic pathways, and safety requirements, as detailed in this guide, enables researchers and scientists to leverage its full potential confidently and securely.

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